

Solubility of 1,1,2,2-Tetraphenylethane in common organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,2,2-Tetraphenylethane

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Solubility of 1,1,2,2-Tetraphenylethane: A Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,1,2,2-tetraphenylethane** in common organic solvents. Due to a lack of publicly available quantitative solubility data for this compound, this document focuses on providing a robust experimental framework for researchers to determine its solubility profiles. The guide details the established shake-flask method, outlines data presentation standards, and provides a visual representation of the experimental workflow.

Introduction to 1,1,2,2-Tetraphenylethane

1,1,2,2-Tetraphenylethane, with the chemical formula $C_{26}H_{22}$, is a solid hydrocarbon.^{[1][2]} Its molecular structure, featuring four phenyl groups attached to an ethane backbone, results in a high molecular weight of approximately 334.45 g/mol.^[3] This compound typically appears as a colorless solid and has a melting point of about 212°C.^{[3][4]} While it is generally considered to have excellent solubility in organic solvents, specific quantitative data is not readily available in scientific literature.^[4] Understanding its solubility is crucial for its application in organic synthesis and materials science.^[3]

Quantitative Solubility Data

A thorough search of scientific databases and chemical literature did not yield specific quantitative solubility data for **1,1,2,2-tetraphenylethane** in common organic solvents. Therefore, the following table is presented as a template for researchers to populate with experimentally determined values.

Solvent Classification	Solvent Name	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method
Aromatic Hydrocarbons	Toluene	Shake-Flask			
Benzene	Shake-Flask				
Halogenated Solvents	Dichloromethane	Shake-Flask			
Chloroform	Shake-Flask				
Ketones	Acetone	Shake-Flask			
Methyl Ethyl Ketone	Shake-Flask				
Ethers	Diethyl Ether	Shake-Flask			
Tetrahydrofuran (THF)	Shake-Flask				
Alcohols	Ethanol	Shake-Flask			
Methanol	Shake-Flask				
Isopropanol	Shake-Flask				
Esters	Ethyl Acetate	Shake-Flask			

Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask

Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a solid compound in a solvent.^{[5][6]} This method involves equilibrating a surplus of the solid with the solvent until the solution is saturated.

Materials and Equipment

- **1,1,2,2-Tetraphenylethane** (solid)
- Selected organic solvents (analytical grade)
- Volumetric flasks
- Analytical balance
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 µm PTFE)
- Vials with screw caps
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

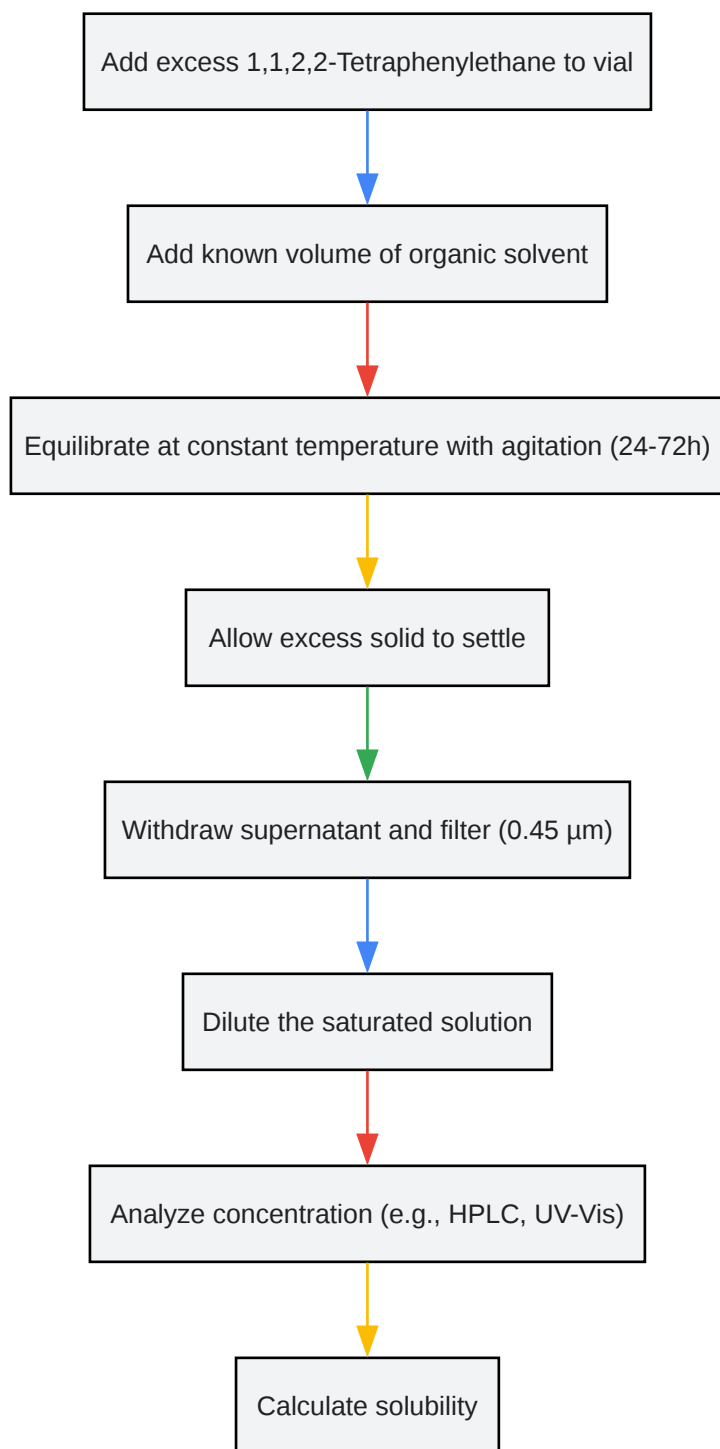
Procedure

- **Preparation of the Solid-Solvent Mixture:** Add an excess amount of **1,1,2,2-tetraphenylethane** to a vial. The excess solid is crucial to ensure that saturation is reached.
- **Solvent Addition:** Accurately add a known volume of the selected organic solvent to the vial.
- **Equilibration:** Securely cap the vial and place it in a constant temperature shaker bath. Agitate the mixture for a predetermined period (e.g., 24 to 72 hours) to ensure equilibrium is reached. The temperature should be precisely controlled and recorded.
- **Phase Separation:** After equilibration, allow the vial to stand undisturbed at the same temperature to let the excess solid settle.

- **Sample Withdrawal and Filtration:** Carefully withdraw a sample of the supernatant using a syringe. Attach a syringe filter to the syringe and filter the solution into a clean vial to remove all undissolved solid particles. This step is critical to prevent overestimation of solubility.
- **Analysis:** Accurately dilute the filtered saturated solution with the same solvent. Analyze the concentration of **1,1,2,2-tetraphenylethane** in the diluted solution using a calibrated analytical method such as HPLC or UV-Vis spectrophotometry.
- **Calculation:** Calculate the solubility of **1,1,2,2-tetraphenylethane** in the solvent at the specified temperature based on the concentration of the saturated solution and the dilution factor.

Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **1,1,2,2-tetraphenylethane**.



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Caption: Workflow for Solubility Determination using the Shake-Flask Method.

This guide provides the necessary framework for the systematic determination of the solubility of **1,1,2,2-tetraphenylethane** in various organic solvents. Adherence to these protocols will

ensure the generation of high-quality, reproducible data essential for research, development, and quality control purposes.

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- To cite this document: BenchChem. [Solubility of 1,1,2,2-Tetraphenylethane in common organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595546#solubility-of-1-1-2-2-tetraphenylethane-in-common-organic-solvents]

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